

Standard Operating Procedure for HIV-1 Inhibitor-79 Stock Solution Preparation

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Compound of Interest

Compound Name: HIV-1 inhibitor-79

Cat. No.: B15566070

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This document provides a detailed protocol for the preparation of a stock solution of **HIV-1 inhibitor-79**, a non-nucleoside reverse transcriptase inhibitor (NNRTI). Adherence to this standard operating procedure (SOP) is crucial for ensuring the accuracy, reproducibility, and safety of experimental results.

Quantitative Data Summary

For accurate and consistent preparation of the **HIV-1 inhibitor-79** stock solution, refer to the physicochemical data summarized in the table below.

Property	Value	Source
Molecular Weight	383.41 g/mol	[1]
Chemical Formula	C21H17N7O	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	General laboratory practice for similar compounds
Recommended Stock Concentration	10 mM	Standard practice for in vitro assays
Storage of Stock Solution	-20°C or -80°C	General practice for long-term stability

Experimental Protocol: Stock Solution Preparation

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **HIV-1 inhibitor-79** in DMSO.

Materials and Equipment

- **HIV-1 inhibitor-79** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Analytical balance (sensitive to at least 0.1 mg)
- Pipettes (P1000, P200, P20) and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate PPE at all times to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **HIV-1 inhibitor-79** and DMSO before handling. In the absence of a specific SDS for **HIV-1 inhibitor-79**, handle with care as a potentially hazardous compound.
- Avoid inhalation of the powder.

Calculation of Mass for a 10 mM Stock Solution

To prepare a 10 mM stock solution, the required mass of **HIV-1 inhibitor-79** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 383.41 \text{ g/mol} / 1000 = 3.8341 \text{ mg}$$

It is recommended to weigh out a slightly larger mass (e.g., 4 mg) and adjust the volume of DMSO accordingly to achieve the desired 10 mM concentration.

Adjusted Volume Calculation:

$$\text{Volume of DMSO (mL)} = [\text{Mass of Compound (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mM)} \times 1000$$

For example, if 4.0 mg of **HIV-1 inhibitor-79** is weighed:

$$\text{Volume of DMSO (mL)} = [4.0 \text{ mg} / 383.41 \text{ g/mol}] / 10 \text{ mM} \times 1000 = 1.043 \text{ mL or } 1043 \text{ }\mu\text{L}$$

Step-by-Step Dissolution Procedure

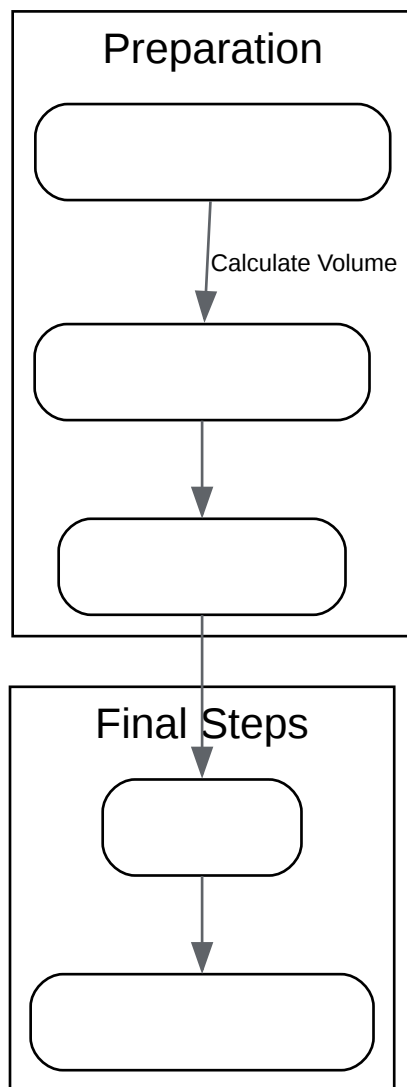
- Weighing: Carefully weigh the desired amount of **HIV-1 inhibitor-79** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for at least 30 seconds to dissolve the compound completely. Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- **Labeling:** Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- **Storage:** Store the stock solution at -20°C for short-term use or at -80°C for long-term storage to prevent degradation.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **HIV-1 inhibitor-79** stock solution.

Workflow for HIV-1 Inhibitor-79 Stock Solution Preparation



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References

- 1. medchemexpress.com [medchemexpress.com]

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